

Acetamido-PEG2-Br molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetamido-PEG2-Br

Cat. No.: B15073128

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In-Depth Technical Guide to Acetamido-PEG2-Br

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acetamido-PEG2-Br**, a bifunctional linker molecule of interest in pharmaceutical and bioconjugation applications. This document details its physicochemical properties, a representative synthesis protocol, and a logical workflow for its preparation.

Core Molecular Data

Acetamido-PEG2-Br, systematically named N-[2-(2-bromoethoxy)ethyl]acetamide, is a chemical compound featuring an acetamide group, a two-unit polyethylene glycol (PEG) linker, and a terminal bromine atom.^[1] The presence of the reactive bromide makes it a useful intermediate for nucleophilic substitution reactions, while the PEG spacer enhances solubility and provides flexibility.^[1]

Parameter	Value	Reference
Systematic Name	N-[2-(2-bromoethoxy)ethyl]acetamide	[1]
Molecular Formula	C6H12BrNO2	[1][2]
Molecular Weight	210.07 g/mol	
CAS Number	1540468-59-4	

Synthesis and Experimental Protocols

The synthesis of **Acetamido-PEG2-Br** can be achieved through several synthetic routes. A common and logical approach involves the N-acetylation of the corresponding amine precursor, 2-(2-bromoethoxy)ethanamine. Below is a representative experimental protocol for this transformation.

Objective: To synthesize N-[2-(2-bromoethoxy)ethyl]acetamide via N-acetylation.

Materials:

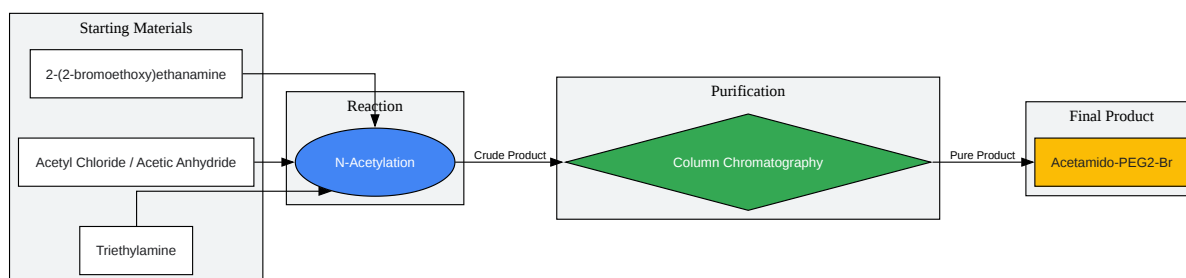
- 2-(2-bromoethoxy)ethanamine hydrochloride
- Acetyl chloride or Acetic anhydride
- A suitable base (e.g., Triethylamine, Pyridine)
- Anhydrous solvent (e.g., Dichloromethane, Chloroform)
- Sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and stirring apparatus
- Purification system (e.g., column chromatography)

Procedure:

- **Preparation of the Amine:** If starting with the hydrochloride salt of 2-(2-bromoethoxy)ethanamine, it must be neutralized to the free amine. This is typically done by dissolving the salt in a suitable solvent and adding a stoichiometric amount of a base like triethylamine.
- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the free 2-(2-bromoethoxy)ethanamine and a slight excess of a non-nucleophilic base (e.g., 1.1 equivalents of triethylamine) in an anhydrous solvent like dichloromethane.
- **Acetylation:** Cool the solution in an ice bath (0-5 °C). Slowly add one equivalent of acetyl chloride or acetic anhydride dropwise to the stirred solution.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for several hours. The progress of the reaction should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate. Separate the organic layer.
- **Extraction and Drying:** Wash the organic layer sequentially with water and brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the solvent under reduced pressure to obtain the crude product. The crude N-[2-(2-bromoethoxy)ethyl]acetamide can then be purified by column chromatography on silica gel.

Visualizing the Synthesis Workflow

The logical flow of the synthesis process can be visualized as a straightforward pathway from the starting materials to the final product.



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References

- 1. Buy N-[2-(2-bromoethoxy)ethyl]acetamide | 1540468-59-4 [smolecule.com]
- 2. CAS号 : 1540468-59-4|N-[2-(2-bromoethoxy)ethyl]acetamide-德尔塔(Delta)生物试剂 [delta-f.com]
- To cite this document: BenchChem. [Acetamido-PEG2-Br molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15073128#acetamido-peg2-br-molecular-weight-and-formula]

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